

Synthesis and Characterization of Tetraheptylammonium Iodide: A Technical Guide

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Compound of Interest

Compound Name: *tetraheptylazanium iodide*

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This technical guide provides a comprehensive overview of the synthesis and characterization of tetraheptylammonium iodide (THAI), a quaternary ammonium salt with applications as a phase-transfer catalyst and in various biological studies.^[1] This document details the synthetic protocol, purification methods, and extensive characterization data to support its use in research and development.

Physicochemical Properties

Tetraheptylammonium iodide is a white to off-white crystalline powder.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₆₀ IN	^[1] ^[2]
Molecular Weight	537.69 g/mol	^[2]
Melting Point	121-125 °C	^[1] ^[2]
Appearance	White to off-white crystalline powder	^[1]
CAS Number	3535-83-9	^[2]

Synthesis of Tetraheptylammonium Iodide

The synthesis of tetraheptylammonium iodide is achieved via the Menshutkin reaction, which involves the quaternization of a tertiary amine with an alkyl halide.[3] In this case, triheptylamine is reacted with 1-iodoheptane. While a specific detailed protocol for tetraheptylammonium iodide is not readily available in the literature, the following procedure is adapted from established methods for the synthesis of analogous long-chain tetraalkylammonium iodides.

Experimental Protocol: Synthesis

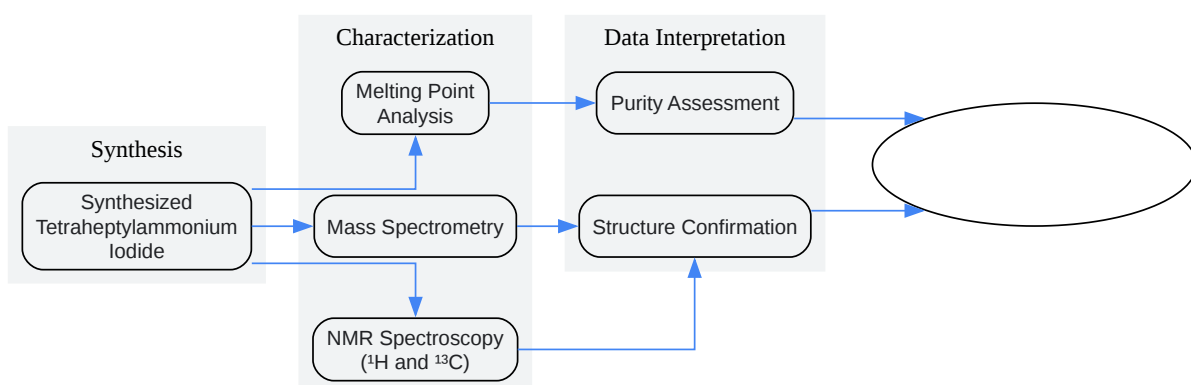
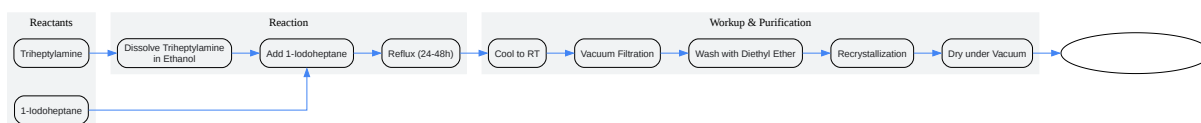
Materials:

- Triheptylamine
- 1-Iodoheptane
- Ethanol (anhydrous)
- Diethyl ether (anhydrous)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve triheptylamine (1 equivalent) in anhydrous ethanol.
- To this solution, add 1-iodoheptane (1.1 equivalents) dropwise at room temperature with continuous stirring.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- The crude product may precipitate out of the solution upon cooling. If not, the solvent volume can be reduced under reduced pressure to induce precipitation.

- Collect the solid product by vacuum filtration and wash with cold anhydrous diethyl ether to remove unreacted starting materials.



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References

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- 3. Menshutkin reaction - Wikipedia [en.wikipedia.org]
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